

# Physical properties of 3-Acetyl-2-fluoropyridine (melting point, boiling point)

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## Compound of Interest

Compound Name: 3-Acetyl-2-fluoropyridine

Cat. No.: B1337989

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## 3-Acetyl-2-fluoropyridine: A Technical Overview of its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the physical properties of **3-Acetyl-2-fluoropyridine**, a heterocyclic ketone of interest in medicinal chemistry and materials science. This document compiles available data on its melting and boiling points, outlines general experimental methodologies for their determination, and presents a logical workflow for the characterization of such compounds.

## Core Physical Properties

The physical state and phase transition temperatures are critical parameters for the handling, purification, and reaction setup of any chemical compound. **3-Acetyl-2-fluoropyridine** is typically encountered as a yellow liquid under standard laboratory conditions.

## Data Presentation

The known physical properties of **3-Acetyl-2-fluoropyridine** are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	85 °C	at 10 Torr
Melting Point	Not experimentally determined	-
Appearance	Yellow liquid	Standard temperature and pressure

Note: The melting point has not been specifically reported in the reviewed literature. Its liquid state at room temperature indicates a melting point below ambient temperatures.

## Experimental Protocols

Precise determination of physical properties is fundamental to the characterization of a synthesized compound. The following outlines a general experimental protocol for determining the boiling point of a pyridine derivative like **3-Acetyl-2-fluoropyridine**, particularly under reduced pressure.

### Boiling Point Determination under Reduced Pressure (Vigreux Distillation)

Objective: To purify the compound and determine its boiling point at a specific pressure.

Apparatus:

- Round-bottom flask
- Vigreux column
- Distillation head with thermometer adapter
- Thermometer
- Condenser
- Receiving flask

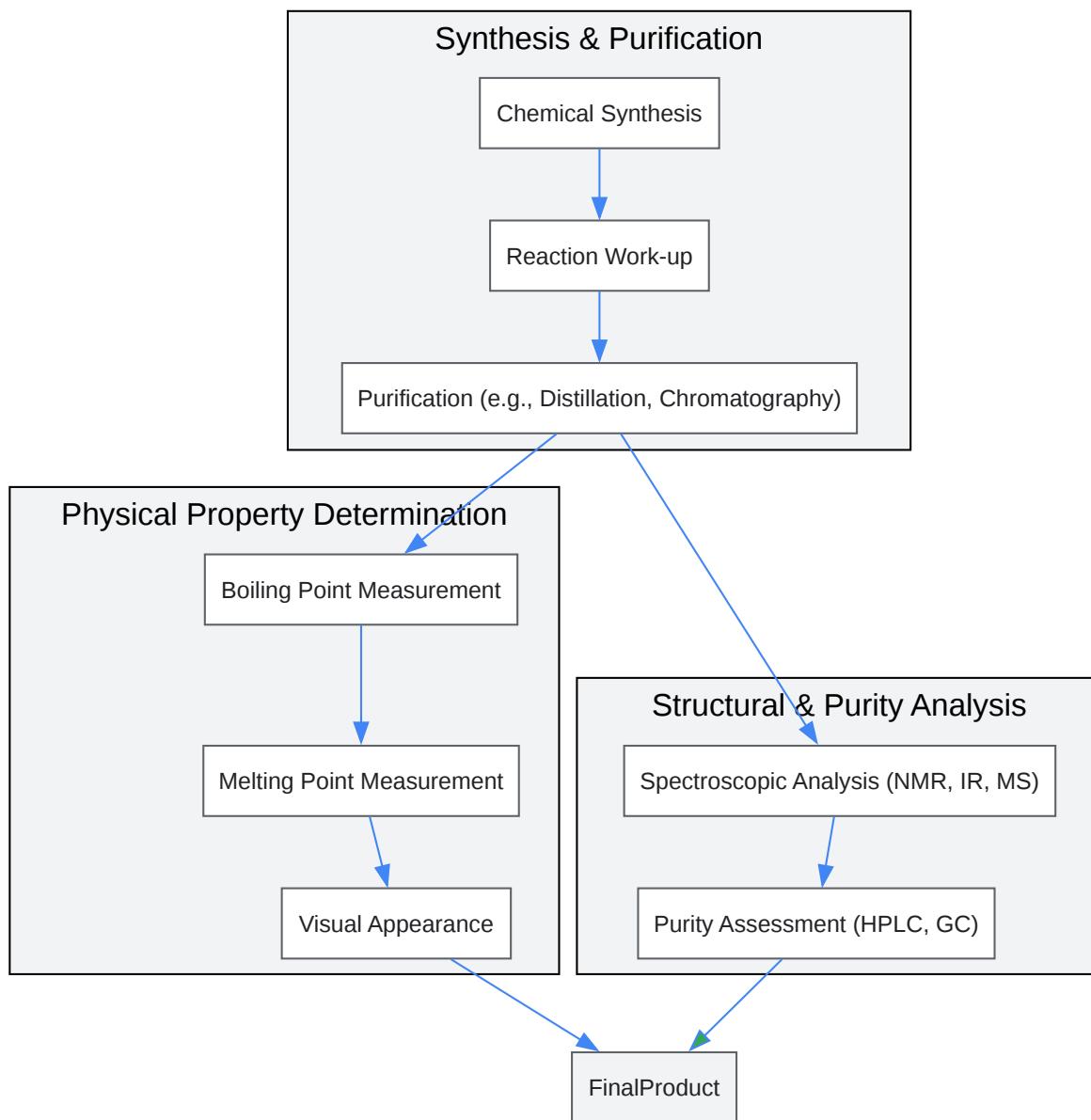
- Vacuum pump and vacuum gauge
- Heating mantle
- Stir bar or boiling chips

**Procedure:**

- The crude **3-Acetyl-2-fluoropyridine** is placed in the round-bottom flask along with a stir bar or boiling chips to ensure smooth boiling.
- The Vigreux column, distillation head with a thermometer, condenser, and receiving flask are assembled. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the liquid.
- The apparatus is connected to a vacuum pump via a vacuum adapter, and a vacuum gauge is included in the system to monitor the pressure.
- The system is evacuated to the desired pressure (e.g., 10 Torr).
- Once the pressure is stable, the heating mantle is turned on, and the temperature is gradually increased.
- The temperature at which the liquid boils and a steady stream of condensate is observed on the thermometer and in the condenser is recorded as the boiling point at that specific pressure. The distillation is continued until the bulk of the material has been collected in the receiving flask.

## Logical Workflow for Compound Characterization

The synthesis of a novel or target compound is followed by a rigorous characterization process to confirm its identity and purity. This workflow is a critical component of any research and development in the chemical and pharmaceutical sciences.



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Caption: Workflow for Synthesis and Characterization.

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